

Personal protective equipment for handling lacto-N-difucohexaose I

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Compound of Interest

Compound Name: lacto-N-difucohexaose I

Cat. No.: B105781

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Safe Handling and Disposal of Lacto-N-difucohexaose I

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This document provides essential safety and logistical information for the handling and disposal of **Lacto-N-difucohexaose I** (CAS No. 16789-38-1) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Product Identification and Properties

Lacto-N-difucohexaose I is a neutral hexasaccharide found in human milk.^{[1][2]} It is typically supplied as a white to off-white solid or powder.^{[2][3]}

Property	Value
CAS Number	16789-38-1 ^{[3][4][5][6]}
Molecular Formula	C ₃₈ H ₆₅ NO ₂₉ ^{[2][3][4][5][6]}
Molecular Weight	999.91 g/mol ^{[2][3][4][5][6]}
Appearance	White to off-white solid/powder ^{[2][3]}
Storage Temperature	-20°C ^{[1][3][4]}

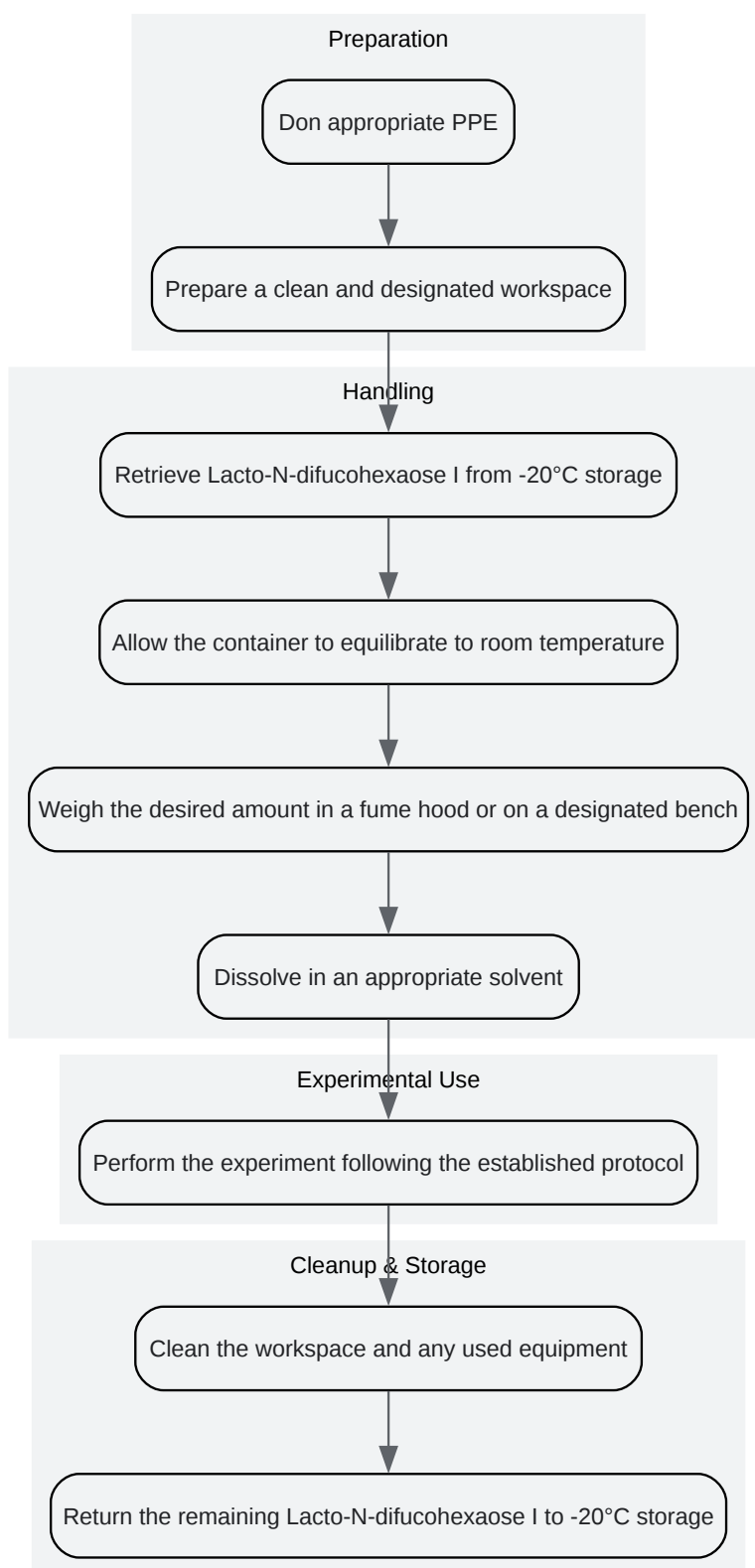
Personal Protective Equipment (PPE)

While **Lacto-N-difucohexaose I** is not classified as a hazardous substance, standard laboratory personal protective equipment should be worn to minimize exposure and prevent contamination.

PPE Category	Item	Rationale
Hand Protection	Nitrile or latex gloves (powder-free)[7][8]	Protects skin from contact with the powder.
Eye Protection	Safety glasses with side shields or goggles[8][9]	Protects eyes from splashes or airborne powder.
Body Protection	Laboratory coat[7]	Protects clothing and skin from contamination.
Respiratory Protection	Dust mask (e.g., N95)	Recommended when handling larger quantities of powder to avoid inhalation.[7] Precautionary statement P261 advises to avoid breathing dust.[6]

Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the safe handling of **Lacto-N-difucohexaose I** from receipt to experimental use.

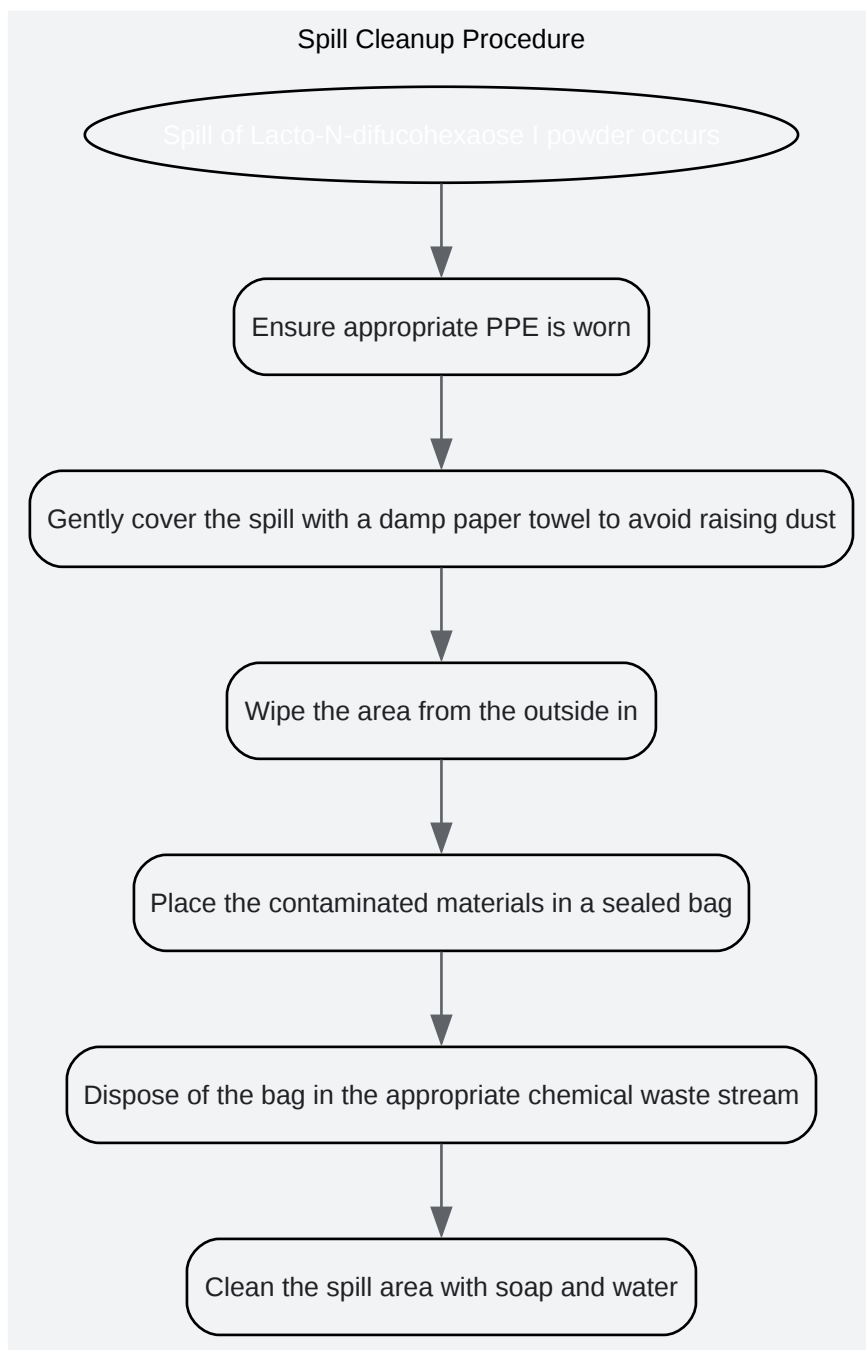


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Caption: Workflow for Handling **Lacto-N-difucohexaose I**.

Spill Management

In the event of a spill, follow these steps to ensure safety and proper cleanup.



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Caption: Spill Cleanup Procedure.

Disposal Plan

Dispose of **Lacto-N-difucohexaose I** and any contaminated materials in accordance with local, state, and federal regulations.

Waste Type	Disposal Method
Unused Lacto-N-difucohexaose I	Dispose of as chemical waste through your institution's environmental health and safety office.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated chemical waste container.
Contaminated PPE (e.g., gloves)	Dispose of in the appropriate laboratory waste stream.

Disclaimer: This information is provided for guidance only and is not a substitute for a comprehensive risk assessment. Always consult your institution's safety protocols and the manufacturer's product information. All products mentioned are for research purposes only and not for human consumption.^{[1][4][5]}

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